

Non-Sulfonated Cy7.5 Maleimide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy7.5 maleimide

Cat. No.: B14084122

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the core characteristics of non-sulfonated **Cy7.5 maleimide**, a near-infrared (NIR) fluorescent dye crucial for research, diagnostics, and drug development. Designed for professionals in the life sciences, this document details the dye's physicochemical properties, experimental protocols for its use in bioconjugation, and its application in visualizing key biological pathways.

Core Characteristics of Non-Sulfonated Cy7.5 Maleimide

Non-sulfonated **Cy7.5 maleimide** is a thiol-reactive dye that enables the covalent labeling of cysteine residues in proteins and peptides. Its fluorescence in the NIR spectrum makes it an invaluable tool for in vivo imaging, owing to the low autofluorescence of biological tissues in this range.^[1] The maleimide group specifically reacts with sulfhydryl groups via a Michael addition, forming a stable thioether bond.^[1] This reaction is highly selective for thiols within a pH range of 6.5-7.5.^[1]

Physicochemical and Spectral Properties

The defining features of non-sulfonated **Cy7.5 maleimide** are summarized in the table below. These properties make it a robust selection for various fluorescence-based assays. Proper storage and handling are essential to preserve its reactivity. The dye should be stored at -20°C,

protected from light and moisture.[1][2] Stock solutions in anhydrous dimethyl sulfoxide (DMSO) can be kept at -20°C for up to a month.[1]

Property	Value	Reference
Excitation Maximum (λ_{max})	~750 nm	[1][3]
Emission Maximum (λ_{em})	~773 nm	[1][3]
Molar Extinction Coefficient (ϵ)	~199,000 $\text{cm}^{-1}\text{M}^{-1}$	[1][3]
Quantum Yield (Φ)	~0.3 (for Cy7 maleimide)	[3]
Molecular Weight	Varies by manufacturer (e.g., 807.46 g/mol)	[3]
Solubility	Soluble in organic solvents (DMSO, DMF); low solubility in water	[1][4]
Reactivity	Thiol-reactive (sulfhydryl groups)	[1]
Storage	-20°C, protected from light and moisture	[1][2]

Experimental Protocols

The following protocols provide a general framework for labeling proteins and antibodies with non-sulfonated **Cy7.5 maleimide**. Optimization may be necessary for specific applications.

Protein Labeling Protocol

This procedure outlines the steps for conjugating non-sulfonated **Cy7.5 maleimide** to proteins containing accessible cysteine residues.

Materials:

- Non-sulfonated **Cy7.5 maleimide**
- Protein of interest

- Reaction Buffer: Thiol-free buffer, pH 7.0-7.5 (e.g., PBS, Tris, HEPES)[5]
- Anhydrous DMSO or DMF
- Reducing agent (optional): TCEP (tris(2-carboxyethyl)phosphine)[5][6]
- Purification column (e.g., Sephadex G-25)

Procedure:

- Prepare the Protein Solution: Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL.[5][6] Degas the buffer to minimize thiol oxidation.[6]
- (Optional) Reduction of Disulfide Bonds: If the protein's cysteine residues are involved in disulfide bonds, add a 10-100 molar excess of TCEP and incubate for 20-30 minutes at room temperature.[1][5]
- Prepare the Dye Stock Solution: Allow the vial of non-sulfonated **Cy7.5 maleimide** to warm to room temperature. Prepare a 10 mM stock solution in anhydrous DMSO or DMF.[5]
- Labeling Reaction: Add the **Cy7.5 maleimide** stock solution to the protein solution. A molar ratio of 10-20 moles of dye to 1 mole of protein is a common starting point.[1][5] Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.[1]
- Purification: Remove unreacted dye by passing the reaction mixture through a size-exclusion chromatography column (e.g., Sephadex G-25). The first colored band to elute is the labeled protein.
- Determine the Degree of Labeling (DOL): The DOL can be calculated by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the excitation maximum of the dye (~750 nm).

Antibody Labeling Protocol

This protocol is specifically tailored for labeling antibodies, which often have reducible disulfide bonds in the hinge region.

Materials:

- Non-sulfonated **Cy7.5 maleimide**
- Antibody of interest
- Reaction Buffer: PBS, pH 7.0-7.5[1]
- Anhydrous DMSO
- TCEP
- Purification column (e.g., Sephadex G-25)

Procedure:

- Prepare the Antibody Solution: Dissolve the antibody in the reaction buffer at a concentration of 2-10 mg/mL.[1]
- Generate Free Thiols: Add a ~10-fold molar excess of TCEP to the antibody solution and incubate for 30 minutes at room temperature to reduce disulfide bonds in the hinge region.[1]
- Prepare the Dye Stock Solution: Prepare a 10 mM stock solution of non-sulfonated **Cy7.5 maleimide** in anhydrous DMSO.[1]
- Labeling Reaction: Add the dye stock solution to the reduced antibody solution. A dye-to-antibody molar ratio of 10:1 to 20:1 is recommended.[1] Incubate for 2 hours at room temperature or overnight at 4°C, protected from light.[1]
- Purification: Purify the labeled antibody from free dye using a desalting column.[1]
- Characterization: Determine the DOL as described in the general protein labeling protocol. A typical DOL for antibodies is between 2 and 10.[1]
- Storage: Store the labeled antibody at 4°C, protected from light. For long-term storage, consider adding a stabilizing protein like BSA and a bacteriostatic agent.[5]

Visualizing Biological Processes

The unique spectral properties of non-sulfonated **Cy7.5 maleimide** make it an ideal candidate for in vivo imaging. Its application in tracking proteins within signaling pathways provides valuable insights into complex biological systems.

Reaction Mechanism and Labeling Workflow

The conjugation of **Cy7.5 maleimide** to a thiol-containing biomolecule proceeds through a Michael addition, resulting in a stable thioether linkage. The general workflow for protein labeling is a multi-step process that requires careful preparation and purification.

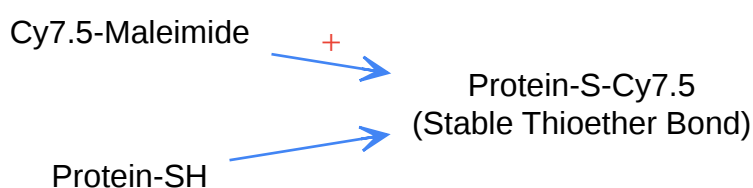


Figure 1: Reaction of Cy7.5 Maleimide with a Protein Sulfhydryl Group

[Click to download full resolution via product page](#)

A diagram illustrating the chemical reaction.

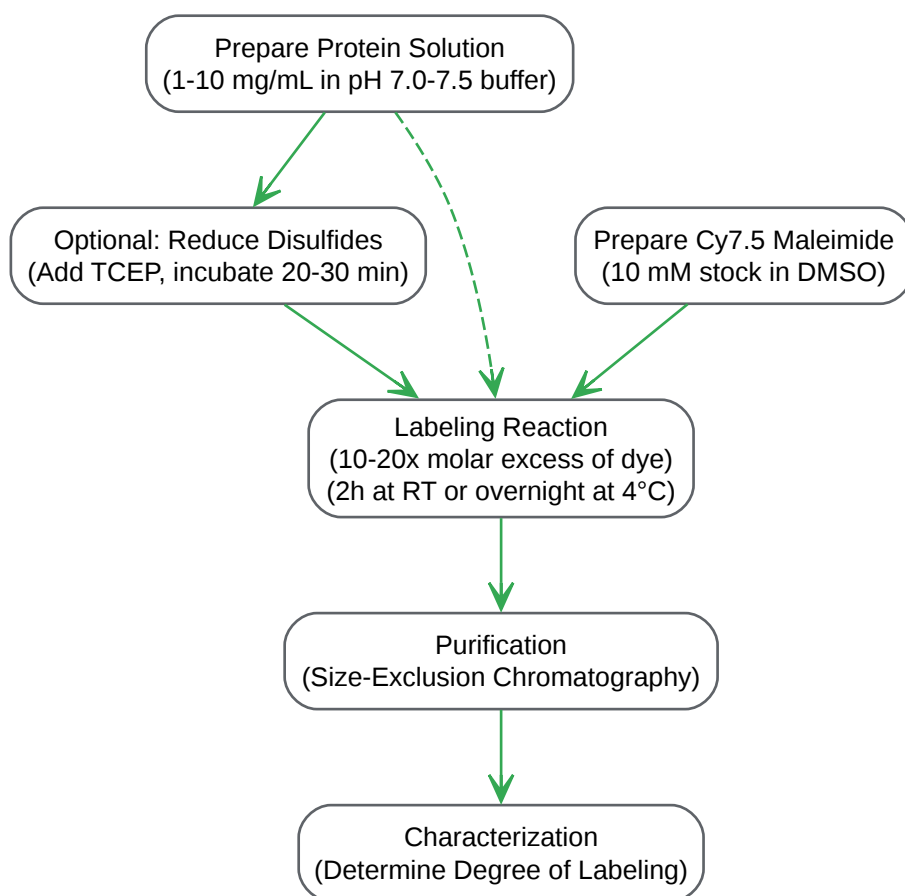


Figure 2: Experimental Workflow for Protein Labeling

[Click to download full resolution via product page](#)

A flowchart of the protein labeling process.

Application in Signaling Pathway Visualization: VEGF/VEGFR Pathway in Angiogenesis

Non-sulfonated **Cy7.5 maleimide** is particularly useful for labeling proteins involved in signaling pathways that are targets for in vivo imaging. A prominent example is the Vascular Endothelial Growth Factor (VEGF) signaling pathway, which is crucial for angiogenesis (the formation of new blood vessels), a key process in tumor growth and metastasis.

Researchers can conjugate Cy7.5 to molecules that target the VEGF receptor (VEGFR), such as antibodies or engineered proteins. The resulting fluorescent probes can then be used to non-invasively visualize and quantify VEGFR expression in preclinical models, providing insights into tumor angiogenesis and the efficacy of anti-angiogenic therapies.^{[2][5]}

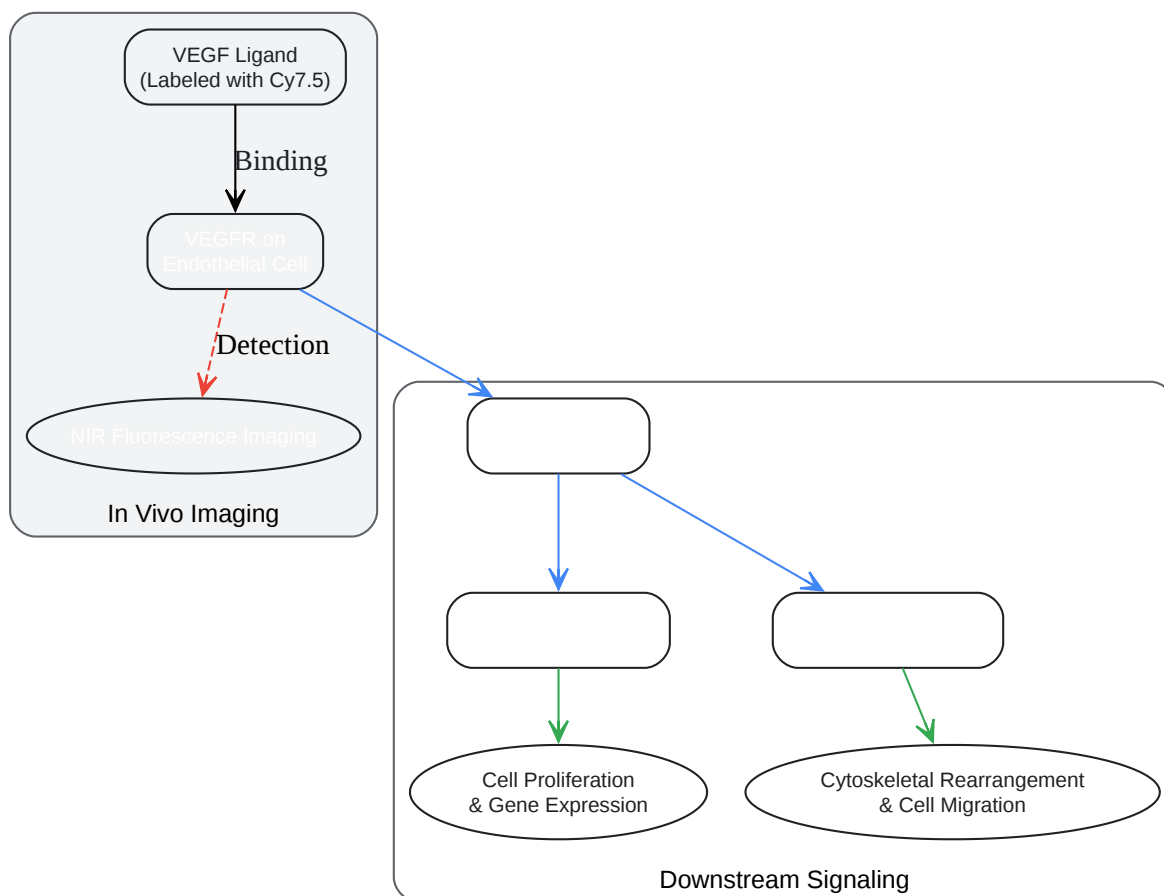


Figure 3: Visualization of VEGF Signaling in Angiogenesis

[Click to download full resolution via product page](#)

A diagram of the VEGF signaling pathway visualization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. Multimodality imaging of vascular endothelial growth factor and vascular endothelial growth factor receptor expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Fluorescence imaging of vascular endothelial growth factor in tumors for mice embedded in a turbid medium - PMC [pmc.ncbi.nlm.nih.gov]
- 5. apexbt.com [apexbt.com]
- 6. raybiotech.com [raybiotech.com]
- To cite this document: BenchChem. [Non-Sulfonated Cy7.5 Maleimide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14084122#non-sulfonated-cy7-5-maleimide-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

